

CNX-1351: A Covalent Tool for Selective PI3K α Validation

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Compound of Interest

Compound Name: CNX-1351

Cat. No.: B15620015

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In the landscape of cancer research and drug discovery, the phosphatidylinositol 3-kinase (PI3K) pathway is a critical signaling node, frequently dysregulated in various malignancies. The alpha isoform of PI3K (PI3K α), in particular, is a well-validated therapeutic target. To facilitate robust target validation and drug development efforts, highly selective and potent tool compounds are essential. This guide provides a comparative analysis of **CNX-1351**, a covalent inhibitor of PI3K α , with other established PI3K α inhibitors, alpelisib and taselisib, offering insights into its utility as a research tool.

Biochemical Potency and Isoform Selectivity

The efficacy and potential for off-target effects of a kinase inhibitor are largely determined by its potency and selectivity. **CNX-1351** distinguishes itself as a potent and highly selective covalent inhibitor of PI3K α . Unlike reversible inhibitors, covalent inhibitors form a permanent bond with their target, which can lead to a more sustained biological effect.

Table 1: Comparison of In Vitro Potency (IC₅₀) of PI3K α Inhibitors

Inhibitor	PI3K α (nM)	PI3K β (nM)	PI3K γ (nM)	PI3K δ (nM)	Selectiv ity for PI3K α vs. β	Selectiv ity for PI3K α vs. γ	Selectiv ity for PI3K α vs. δ
CNX-1351	6.8	166	240.3	3020	~24-fold	~35-fold	~444-fold
Alpelisib	5	1200	250	290	~240-fold	~50-fold	~58-fold
Taselisib	0.29 (Ki)	9.1 (Ki)	0.97 (Ki)	0.12 (Ki)	~31-fold	~3.3-fold (less selective)	~0.4-fold (less selective)

Note: Data for **CNX-1351** and Alpelisib are presented as IC₅₀ values, while data for Taselisib are presented as Ki (inhibition constant) values. While both reflect potency, direct comparison should be made with caution due to potential differences in assay conditions.

Cellular Activity: Inhibition of Cell Growth

The functional consequence of PI3K α inhibition is a reduction in cell proliferation, particularly in cancer cell lines with activating mutations in the PIK3CA gene, which encodes the p110 α catalytic subunit of PI3K. The growth inhibitory (GI₅₀) concentrations for **CNX-1351** have been determined in relevant cancer cell lines.

Table 2: Comparison of Anti-proliferative Activity (GI₅₀/IC₅₀) in Cancer Cell Lines

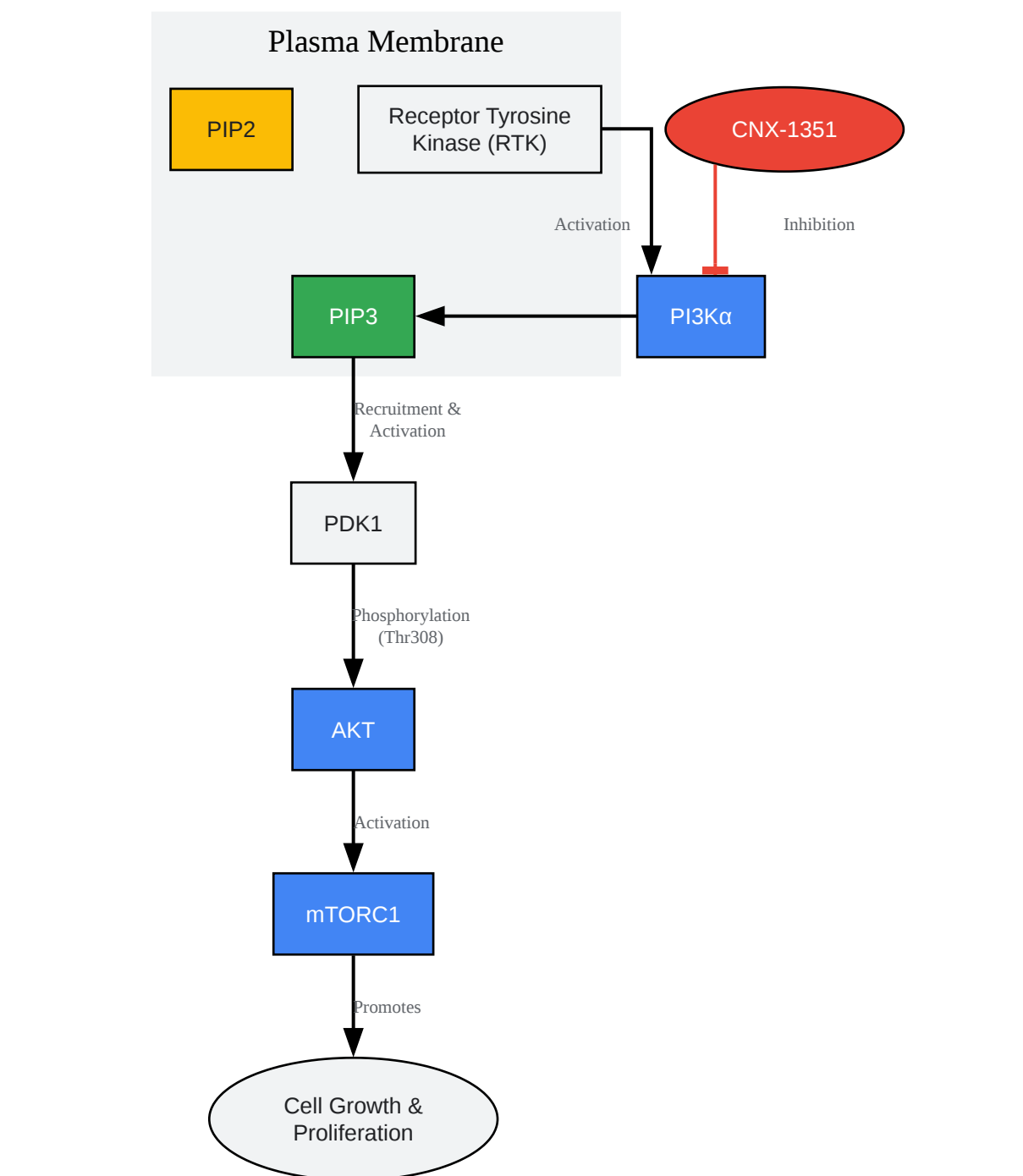
Inhibitor	MCF-7 (Breast Cancer) (nM)	SKOV3 (Ovarian Cancer) (nM)
CNX-1351	54.7	77.6
Alpelisib	~530	Not available
Taselisib	~2.5 - 90	Not available

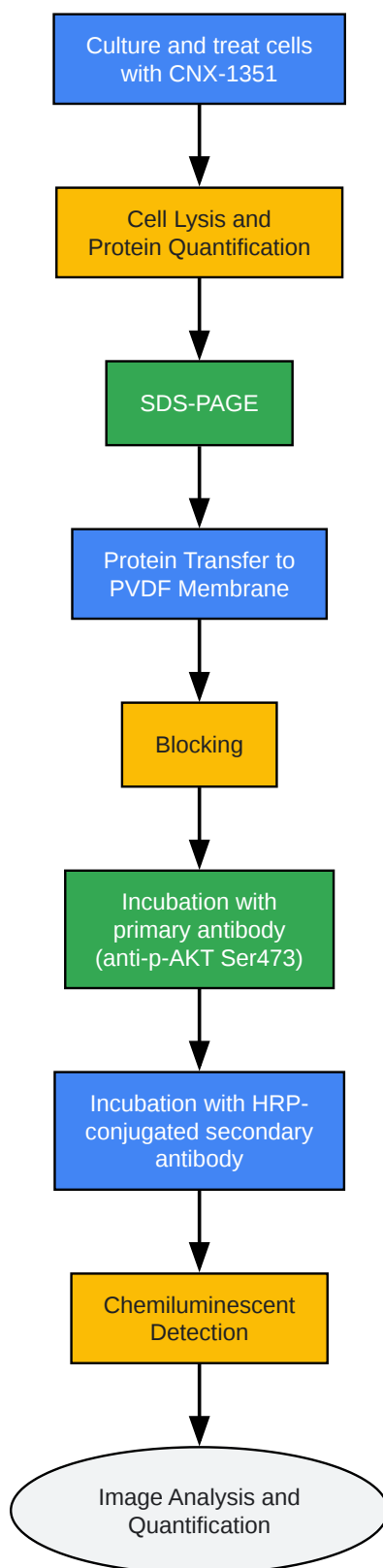
Note: The reported values for Alpelisib and Taselisib in MCF-7 cells vary across different studies and assay conditions (e.g., incubation time, specific assay used). Direct comparison of

absolute values should be interpreted with this in mind.

The PI3K/AKT/mTOR Signaling Pathway

CNX-1351, like other PI3K α inhibitors, exerts its effects by blocking the PI3K/AKT/mTOR signaling cascade, a central pathway that regulates cell growth, proliferation, survival, and metabolism.





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